

Personal protective equipment for handling 1,4-Butanesultam

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Butanesultam

Cat. No.: B1267830

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Essential Safety and Handling Guide for 1,4-Butanesultam

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1,4-Butanesultam** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate risks.

Hazard Identification and Personal Protective Equipment (PPE)

1,4-Butanesultam is a chemical compound that requires careful handling due to its potential health hazards. It is harmful if swallowed, causes skin and eye irritation, may lead to an allergic skin reaction, and can cause respiratory irritation.[1] Furthermore, it is suspected of causing cancer and genetic defects.[1][2] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Recommended Personal Protective Equipment (PPE):

PPE Category	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or a face shield.[2]
Skin Protection	Chemical-resistant gloves (e.g., neoprene or nitrile), a lab coat, and full-coverage clothing.[2][3][4]
Respiratory Protection	In case of inadequate ventilation or potential for aerosol/dust formation, a NIOSH-approved respirator is necessary.[2][5]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is crucial for the safe handling of **1,4-Butanesultam**.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[2]
- Ensure that an eyewash station and a safety shower are readily accessible.[6]
- Before starting any work, obtain and review the Safety Data Sheet (SDS) for **1,4-Butanesultam**. [2][6]

2. Handling:

- Avoid direct contact with the skin, eyes, and clothing.[2]
- Do not breathe in dust, fumes, gas, mist, vapors, or spray.[1]
- Practice good laboratory hygiene: wash hands thoroughly after handling and before eating, drinking, or smoking.[2]
- Keep the container tightly sealed when not in use.[1][7]

3. Storage:

- Store in a cool, dry, and well-ventilated location.[\[1\]](#)[\[7\]](#)
- Keep it locked up and away from incompatible materials such as strong oxidizing agents, bases, and acids.[\[1\]](#)[\[2\]](#)

Emergency Response and First Aid

In the event of an exposure or spill, immediate and appropriate action is critical.

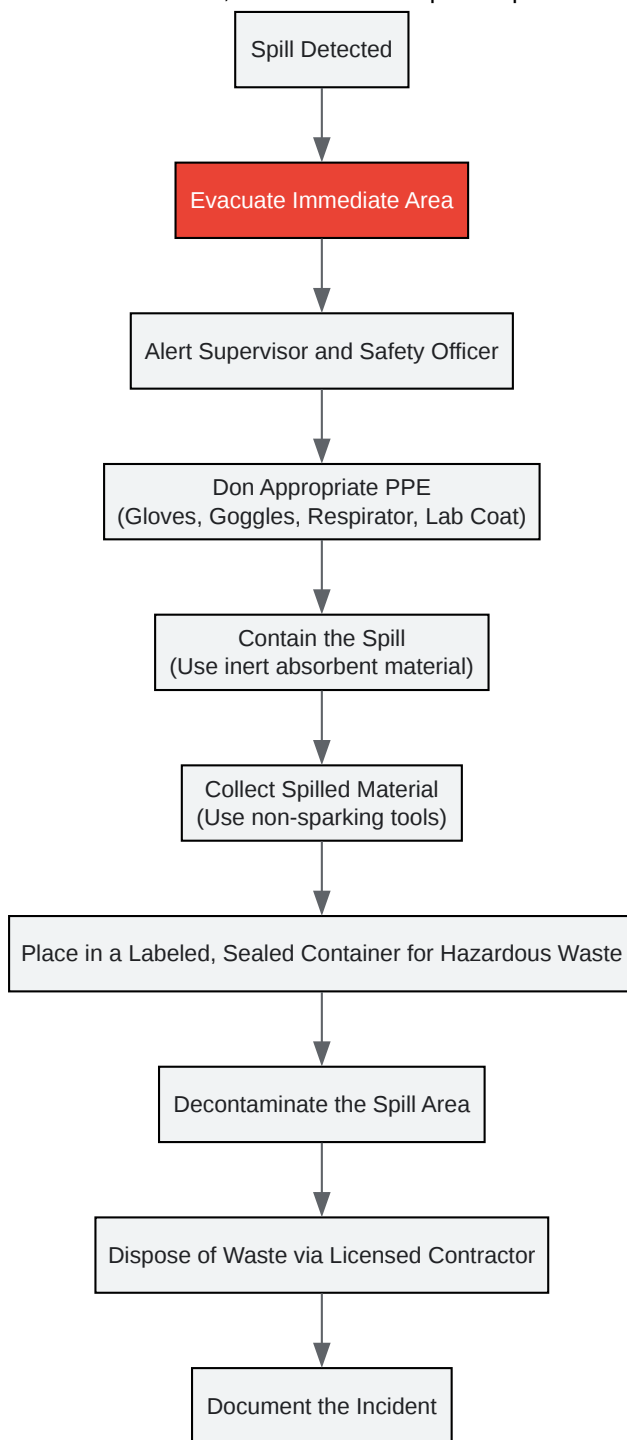
First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [2] [7]
Skin Contact	Immediately remove contaminated clothing and wash the affected skin area with plenty of soap and water. Consult a physician. [2] [7]
Eye Contact	Rinse the eyes thoroughly with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention. [2] [7]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention. [2] [5]

Spill Response Workflow:

The following diagram outlines the procedural flow for managing a **1,4-Butanesultam** spill.

Workflow for 1,4-Butanesultam Spill Response



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Workflow for managing a **1,4-Butanesultam** spill.

Disposal Plan

Proper disposal of **1,4-Butanesultam** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: **1,4-Butanesultam** waste is considered hazardous.
- Disposal Method: All waste containing **1,4-Butanesultam** must be disposed of through a licensed hazardous waste disposal company.[2] A potential method of disposal is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Container Disposal: Empty containers should be treated as hazardous waste and disposed of in the same manner as the chemical itself.[2] Do not reuse empty containers.

Quantitative Data

The following table summarizes key quantitative properties of **1,4-Butanesultam**.

Property	Value
Molecular Formula	C ₄ H ₈ O ₃ S
Molecular Weight	136.17 g/mol
Melting Point	12.5 - 15 °C / 54.5 - 59 °F[5]
Boiling Point	153 °C / 307.4 °F[5]
Flash Point	154 °C / 309.2 °F[5]
Water Solubility	54 g/L (at 20°C), decomposes[5]
Density	1.331 g/cm ³ at 25 °C[2]

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- To cite this document: BenchChem. [Personal protective equipment for handling 1,4-Butanesultam]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267830#personal-protective-equipment-for-handling-1-4-butanessultam]

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